

An In-depth Technical Guide to the Safety and Handling of Dimethylphosphinic Acid

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Compound of Interest

Compound Name: *Dimethylphosphinic acid*

Cat. No.: *B1211805*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the safety and handling procedures for **dimethylphosphinic acid**, tailored for laboratory and research and development environments. The information is compiled from various safety data sheets and regulatory guidelines to ensure a high standard of safety and operational excellence.

Chemical and Physical Properties

Dimethylphosphinic acid is an organophosphorus compound with the chemical formula $(\text{CH}_3)_2\text{P}(\text{O})\text{OH}$. A clear understanding of its physical and chemical properties is fundamental to its safe handling.

Property	Value
CAS Number	3283-12-3
Molecular Formula	C ₂ H ₇ O ₂ P
Molecular Weight	94.05 g/mol [1]
Appearance	Solid
Melting Point	85-89 °C[1]
Boiling Point	No data available
Solubility	Soluble in water and organic solvents.[1]
Stability	Stable under recommended storage conditions. [2]

Hazard Identification and Classification

Dimethylphosphinic acid is classified as a hazardous substance. The following table summarizes its GHS hazard classifications.

Hazard Class	Category	Hazard Statement
Skin Irritation	2	H315: Causes skin irritation[3] [4]
Eye Irritation	2	H319: Causes serious eye irritation[3][4]
Specific Target Organ Toxicity (Single Exposure)	3 (Respiratory tract irritation)	H335: May cause respiratory irritation[3][4]

Signal Word: Warning[3][5]

Toxicological Data

Comprehensive toxicological data for **dimethylphosphinic acid** is limited in publicly available literature. Much of the available information is qualitative or derived from structurally similar

compounds.

Toxicity Endpoint	Species	Route	Value
Acute Oral Toxicity (LD50)	Rat	Oral	No definitive data available for dimethylphosphinic acid. One study on a related compound, methylphosphinic acid, reported an LD50 of 940 mg/kg.[6]
Acute Dermal Toxicity	No data available		
Acute Inhalation Toxicity	No data available		
Skin Corrosion/Irritation	Rabbit	Dermal	Non-irritant in one study following OECD Guideline 404.[7] However, it is classified as a skin irritant.[3][4]
Serious Eye Damage/Irritation	Classified as causing serious eye irritation. [3][4]		
Respiratory or Skin Sensitization	No data available		
Germ Cell Mutagenicity	No data available		
Carcinogenicity	No data available		
Reproductive Toxicity	No data available		

Experimental Protocols

Detailed experimental protocols for assessing the safety of chemicals are established by organizations such as the Organisation for Economic Co-operation and Development (OECD). The following are summaries of key protocols relevant to the hazards of **dimethylphosphinic acid**.

Acute Dermal Irritation/Corrosion (Based on OECD Guideline 404)

This test provides information on the potential for a substance to cause skin irritation or corrosion.^[2]

- Test System: Healthy, young adult albino rabbits.
- Methodology:
 - Approximately 24 hours before the test, the animal's back is clipped free of fur.
 - A dose of 0.5 g of the solid test substance is applied to a small area (approx. 6 cm²) of the skin and covered with a gauze patch.^[2]
 - The patch is secured with a semi-occlusive dressing for a 4-hour exposure period.^[2]
 - After 4 hours, the patch and any residual test substance are removed.
 - The skin is examined for erythema (redness) and edema (swelling) at 1, 24, 48, and 72 hours after patch removal.^[8]
 - Dermal reactions are scored according to a standardized grading system.^[8]

Acute Eye Irritation/Corrosion (Based on OECD Guideline 405)

This test evaluates the potential of a substance to cause eye irritation or damage.^{[1][9]}

- Test System: Healthy, young adult albino rabbits.
- Methodology:

- A single dose of the test substance (0.1 mL for liquids or not more than 0.1 g for solids) is instilled into the conjunctival sac of one eye of the animal.^[4] The other eye serves as a control.^[1]
- The eyelids are gently held together for about one second.
- The eyes are examined for corneal opacity, iris lesions, and conjunctival redness and swelling at 1, 24, 48, and 72 hours after application.^[1]
- Ocular lesions are scored using a standardized system.

Bacterial Reverse Mutation Test (Ames Test) (Based on OECD Guideline 471)

This in vitro test is widely used to assess the mutagenic potential of a chemical.

- Test System: Strains of *Salmonella typhimurium* and *Escherichia coli* that are auxotrophic for a specific amino acid (e.g., histidine).
- Methodology:
 - The bacterial tester strains are exposed to the test substance at various concentrations, both with and without an exogenous metabolic activation system (S9 mix from rat liver).
 - The mixture is incubated and then plated on a minimal agar medium lacking the required amino acid.
 - After a suitable incubation period, the number of revertant colonies (colonies that have mutated back to being able to synthesize the amino acid) is counted.
 - A substance is considered mutagenic if it causes a concentration-related increase in the number of revertant colonies compared to the negative control.

Safe Handling and Storage

Adherence to proper handling and storage procedures is critical to minimize exposure and ensure a safe working environment.

Personal Protective Equipment (PPE)

The following PPE should be worn when handling **dimethylphosphinic acid**:

- Eye/Face Protection: Safety glasses with side-shields conforming to EN166 or NIOSH-approved goggles.[\[7\]](#)
- Skin Protection:
 - Gloves: Handle with impervious gloves that have been inspected prior to use.[\[7\]](#) Use proper glove removal technique.
 - Clothing: Wear a lab coat and other protective clothing as necessary to prevent skin contact.
- Respiratory Protection: Use a NIOSH/MSHA-approved respirator if ventilation is inadequate or if dusts are generated.[\[10\]](#)

Engineering Controls

- Work in a well-ventilated area.
- Use a chemical fume hood for procedures that may generate dust or aerosols.

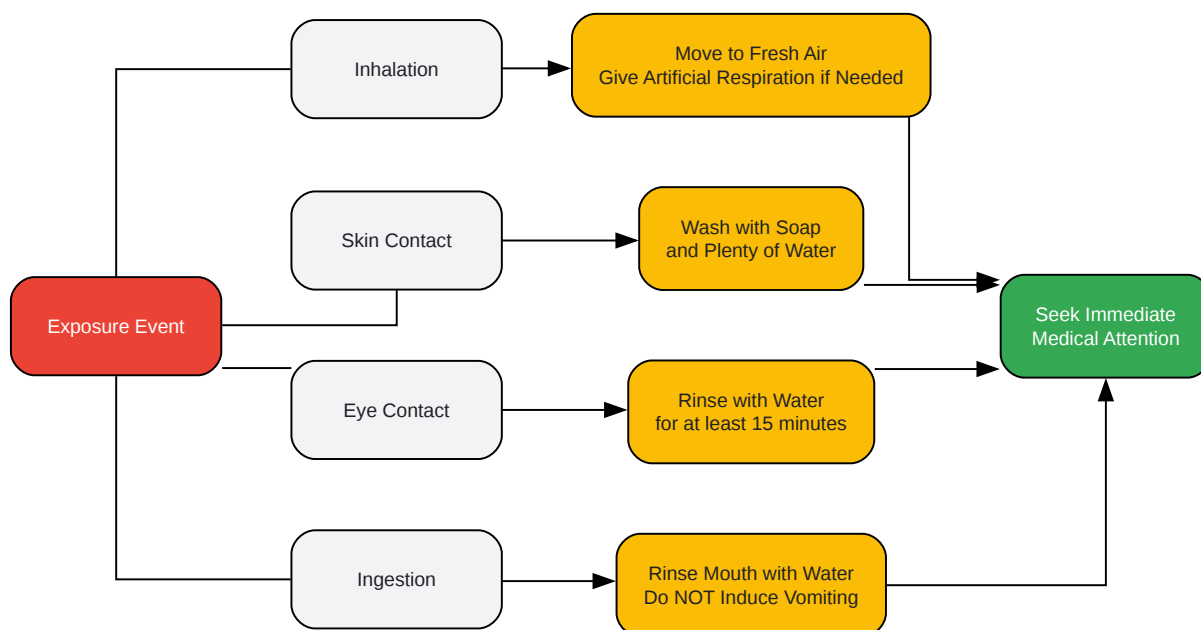
Storage

- Store in a cool, dry, and well-ventilated place.[\[10\]](#)
- Keep containers tightly closed when not in use.[\[10\]](#)
- Store away from incompatible materials such as strong oxidizing agents.

Emergency Procedures

First Aid Measures

The following diagram outlines the initial first aid response in case of exposure.



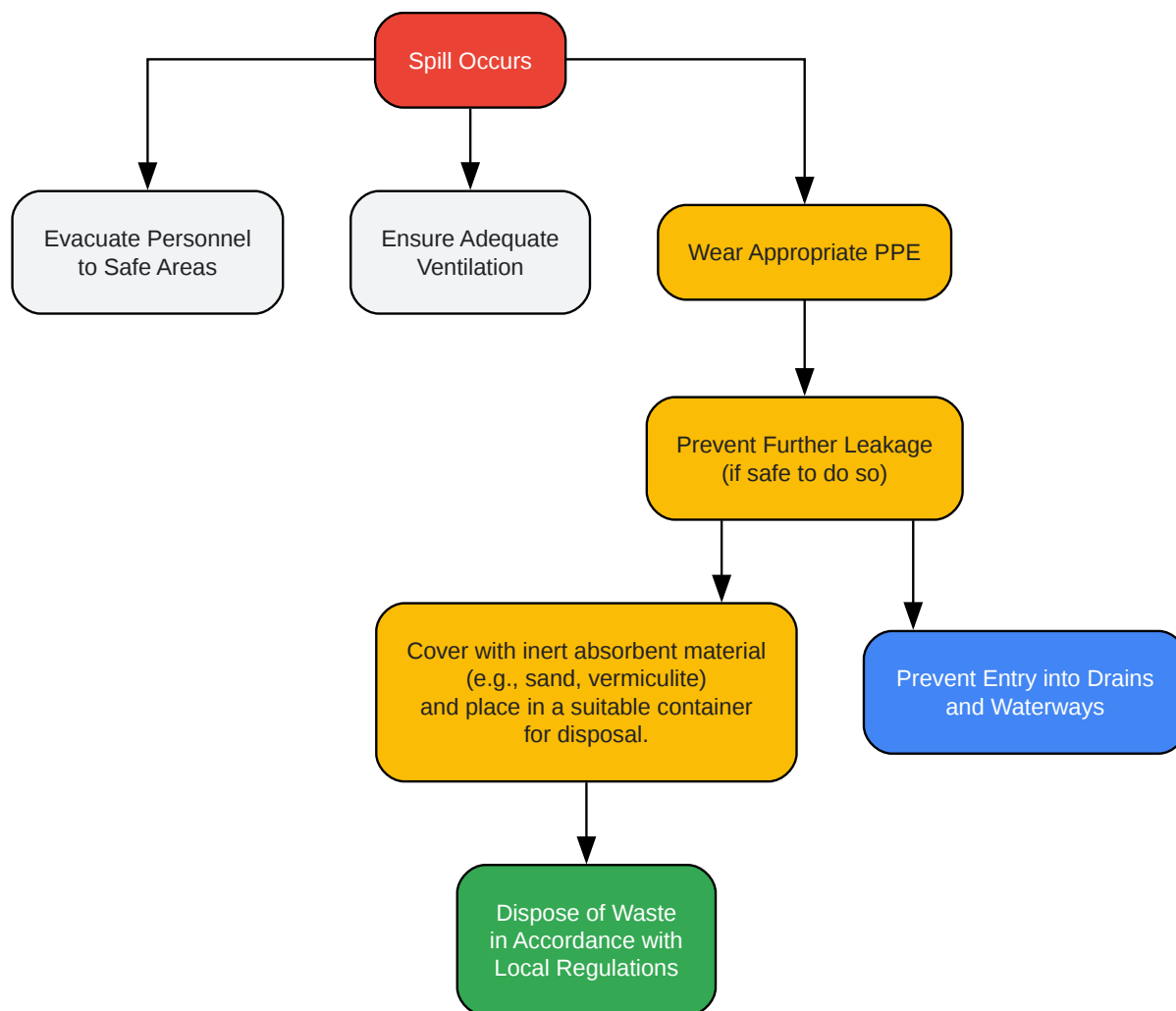
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First Aid Response Workflow

- Inhalation: Move the person to fresh air. If not breathing, give artificial respiration. Consult a physician.^[7]
- Skin Contact: Wash off with soap and plenty of water. Consult a physician.^[7]
- Eye Contact: Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.^[7]
- Ingestion: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water and consult a physician.^[7]

Accidental Release Measures

The following workflow should be followed in the event of a spill.



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Accidental Spill Response Workflow

- Personal Precautions: Use personal protective equipment. Avoid dust formation and breathing vapors, mist, or gas.[7]
- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.[7]
- Methods for Cleaning Up: Cover the powder spill with a plastic sheet or tarp to minimize spreading. Take up mechanically and place in suitable, closed containers for disposal.[10]

Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[\[7\]](#)
- Specific Hazards: Hazardous combustion products may include carbon oxides and phosphorus oxides.
- Protective Equipment: Wear a self-contained breathing apparatus for firefighting if necessary.[\[7\]](#)

Disposal Considerations

Dispose of contaminated materials and waste in accordance with local, state, and federal regulations. Do not allow the chemical to enter drains or waterways.

Ecotoxicological Information

Data on the ecotoxicity of **dimethylphosphinic acid** is very limited.

Endpoint	Species	Value
Toxicity to fish	No data available	
Toxicity to daphnia and other aquatic invertebrates	Daphnia magna	48-hour EC50: 8.3 mg/L (in a study on a substance following OECD 202) [10]
Toxicity to algae	No data available	
Biodegradability	No data available. Standard tests like OECD 301 can be used to determine ready biodegradability. [11]	

This guide is intended to provide essential safety and handling information. It is not a substitute for a thorough review of the Safety Data Sheet (SDS) provided by the supplier and adherence to all institutional safety protocols. Always perform a risk assessment before starting any new procedure involving this chemical.

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